

Personal protective equipment for handling 3-(5-Methyl-2-furyl)benzaldehyde

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Compound of Interest

Compound Name: 3-(5-Methyl-2-furyl)benzaldehyde

Cat. No.: B1362213

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Essential Safety and Handling Guide for 3-(5-Methyl-2-furyl)benzaldehyde

This guide provides immediate and essential safety protocols for laboratory personnel handling **3-(5-Methyl-2-furyl)benzaldehyde** (CAS No. 400745-03-1). Adherence to these procedures is critical for ensuring personal safety and proper management of this chemical.

Chemical Identifier and Hazard Information:

Property	Value
Chemical Name	3-(5-Methyl-2-furyl)benzaldehyde
CAS Number	400745-03-1[1][2]
Molecular Formula	C ₁₂ H ₁₀ O ₂ [1][2][3]
Molecular Weight	186.21 g/mol [1][2]
Appearance	Light yellow solid
GHS Classification	Acute Toxicity 4, Oral (H302: Harmful if swallowed)
Signal Word	Warning
Hazard Pictogram	GHS07 (Exclamation Mark)

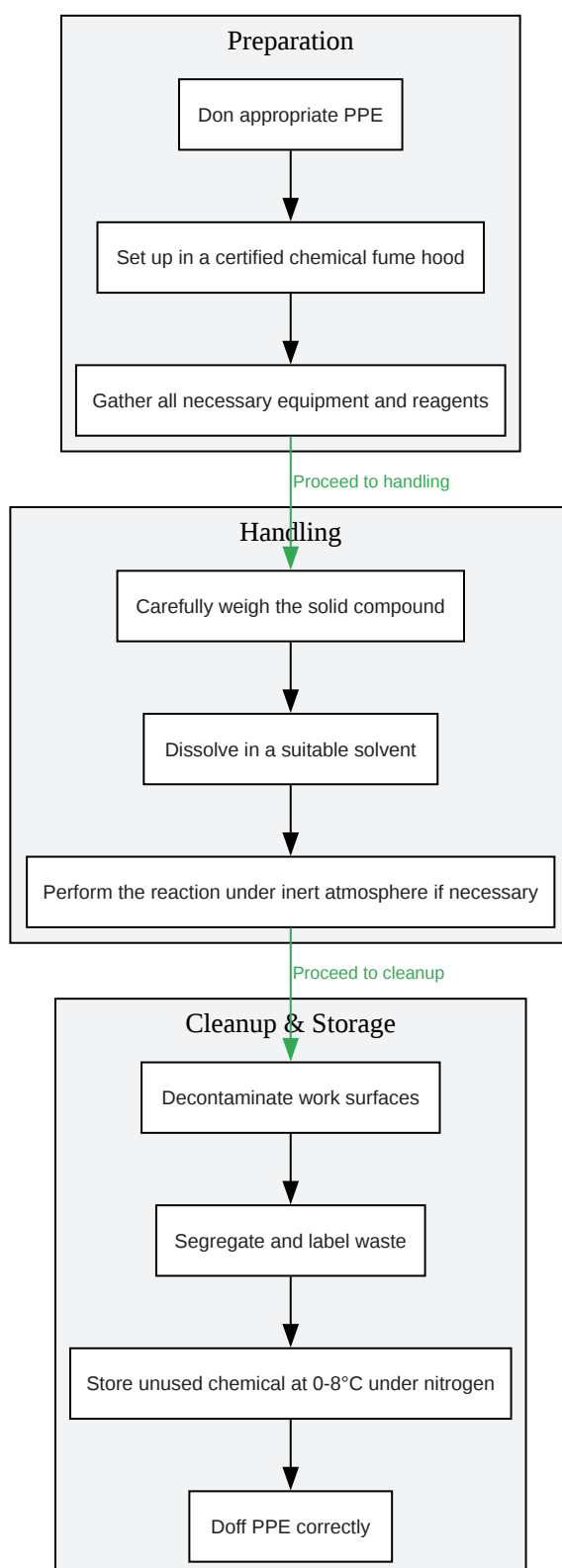
Personal Protective Equipment (PPE)

Engineering controls, such as a chemical fume hood, should be the primary method of exposure control. When handling **3-(5-Methyl-2-furyl)benzaldehyde**, the following PPE is mandatory:

PPE Category	Specification
Eye and Face	Chemical splash goggles conforming to ANSI Z87.1 standards. A face shield should be worn over goggles if there is a significant splash hazard.
Hand Protection	Chemically resistant gloves are required. Butyl rubber gloves are recommended for handling aldehydes.[4] Nitrile gloves may offer short-term splash protection but should be changed immediately upon contact.[5] Always inspect gloves for defects before use.
Body Protection	A flame-retardant lab coat must be worn and kept buttoned. Long pants and closed-toe shoes are required. Avoid synthetic clothing.
Respiratory	For operations that may generate dust or aerosols, a NIOSH-approved air-purifying respirator with organic vapor cartridges is necessary.[6] Ensure proper fit and consult with safety personnel for selection.

Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the essential steps for safely handling **3-(5-Methyl-2-furyl)benzaldehyde** from preparation to cleanup.



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Figure 1. A workflow diagram for the safe handling of **3-(5-Methyl-2-furyl)benzaldehyde**.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Emergency Situation	Action Plan
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. [6] [7] [8] Remove contaminated clothing while under a safety shower. [8] [9] Seek medical attention if irritation persists. [6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [6] [7] [8] Remove contact lenses if present and easy to do. [6] [7] Seek immediate medical attention.
Inhalation	Move the individual to fresh air immediately. [6] [7] If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. [10] [11] Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Minor Spill	For small spills, absorb the material with an inert absorbent (e.g., sand, vermiculite). [6] [7] Place the absorbed material into a sealed, labeled container for hazardous waste disposal. [12] Clean the spill area with soap and water.
Major Spill	Evacuate the laboratory and alert others in the area. [8] Close the doors to the affected area and prevent entry. Contact your institution's emergency response team immediately.

Disposal Plan

All waste containing **3-(5-Methyl-2-furyl)benzaldehyde** must be treated as hazardous waste.

- **Waste Collection:** Collect all waste materials (including contaminated gloves, absorbent materials, and empty containers) in a designated, sealed, and clearly labeled hazardous waste container.
- **Labeling:** The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**3-(5-Methyl-2-furyl)benzaldehyde**".
- **Storage:** Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- **Disposal:** Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office.^{[6][7]} Do not dispose of this chemical down the drain or in the regular trash.^[6] All disposal must be in accordance with local, state, and federal regulations.

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References

1. 400745-03-1 CAS MSDS (3-(5-METHYL-2-FURYL)BENZALDEHYDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
2. 3-(5-Methyl-2-furyl)benzaldehyde - Amerigo Scientific [amerigoscientific.com]
3. Page loading... [wap.guidechem.com]
4. safety.fsu.edu [safety.fsu.edu]
5. ehhs.upenn.edu [ehhs.upenn.edu]
6. fishersci.com [fishersci.com]
7. fishersci.com [fishersci.com]

- 8. emergencyplanning.nmsu.edu [emergencyplanning.nmsu.edu]
- 9. Chemical Exposure and Spill Response Procedures | New Mexico State University [safety.nmsu.edu]
- 10. carlroth.com [carlroth.com]
- 11. carlroth.com [carlroth.com]
- 12. ehs.princeton.edu [ehs.princeton.edu]
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